

Dimethyl Diglycolate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dimethyl diglycolate-d4*

Cat. No.: *B041925*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl diglycolate-d4 is the deuterium-labeled form of dimethyl diglycolate (also known as dimethyl 2,2'-oxydiacetate). As a stable isotope-labeled compound, it serves as an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative studies. Its primary application is as an internal standard for the accurate and precise measurement of its non-labeled counterpart, dimethyl diglycolate, and potentially other related analytes in complex biological and environmental matrices.

The significance of quantifying diglycolic acid esters stems from the toxicity of their parent compound, diglycolic acid (DGA). DGA is a major and most toxic metabolite of diethylene glycol (DEG), an industrial solvent that has been implicated in numerous mass poisonings.^{[1][2]} The hallmark of DEG poisoning is acute renal failure due to proximal tubular necrosis.^[1] Research has demonstrated that DGA is the proximate toxicant responsible for this nephrotoxicity.^{[1][3]} Therefore, the ability to accurately measure levels of diglycolate compounds is crucial for toxicological studies, clinical diagnostics, and pharmacokinetic research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Dimethyl diglycolate and its deuterated analog are presented in Table 1.

| Property | Dimethyl Diglycolate | Dimethyl Diglycolate-d4 |
|-------------------|---|--|
| CAS Number | 7040-23-5 | 1107650-54-3[4] |
| Molecular Formula | C6H10O5 | C6H6D4O5[4] |
| Molecular Weight | 162.14 g/mol | 166.17 g/mol [4] |
| Appearance | Not specified | Green Oil[4] |
| Storage | Not specified | 2-8°C Refrigerator[4] |
| Synonyms | Dimethyl 2,2'-oxydiacetate, Diglycolic acid dimethyl ester | Dimethyl Oxydiacetate-d4, Dimethyl 2,2'-Oxybisacetate- d4[4] |

Synthesis of Dimethyl Diglycolate-d4

While a specific, detailed protocol for the synthesis of **Dimethyl diglycolate-d4** is not readily available in the public domain, a plausible synthetic route can be devised based on general methods for the preparation of deuterated esters. A common approach involves the esterification of the corresponding deuterated carboxylic acid.

Hypothetical Synthesis Workflow

The synthesis can be conceptualized as a two-step process: first, the synthesis of diglycolic acid-d4, followed by its esterification to yield **Dimethyl diglycolate-d4**.

Step 1: Synthesis of Diglycolic Acid-d4

Diglycolic Anhydride

D₂O
(Deuterium Oxide)

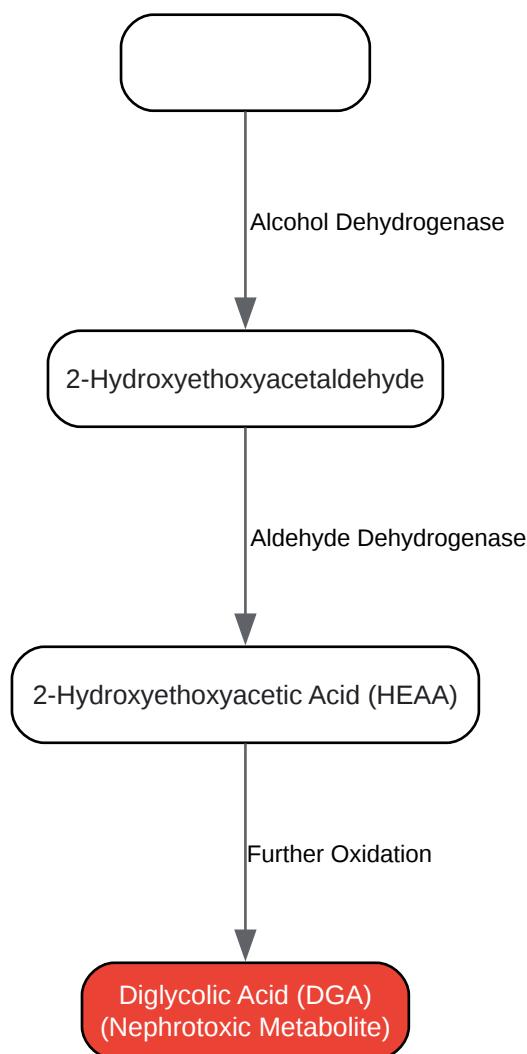
Diglycolic Acid-d4

Methanol (CH₃OH)
Acid Catalyst (e.g., H₂SO₄)

Step 2: Esterification

Dimethyl Diglycolate-d4





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References

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